

An In-depth Technical Guide on (11Z,14Z,17Z)-3-oxoicosatrienoyl-CoA

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Compound of Interest

Compound Name: (11Z,14Z,17Z)-3-oxoicosatrienoyl-CoA

Cat. No.: B15546507

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This technical guide provides a comprehensive overview of **(11Z,14Z,17Z)-3-oxoicosatrienoyl-CoA**, a long-chain, unsaturated 3-oxo-fatty acyl-CoA. While a specific Chemical Abstracts Service (CAS) number for this compound is not readily available in public databases, this document consolidates available biochemical information, its metabolic context, and relevant experimental protocols for researchers, scientists, and drug development professionals.

Compound Identification and Physicochemical Properties

(11Z,14Z,17Z)-3-oxoicosatrienoyl-CoA is formally derived from the condensation of the thiol group of coenzyme A with the carboxyl group of (11Z,14Z,17Z)-3-oxoicosatrienoic acid.^[1] It is classified as a long-chain fatty acyl-CoA and an unsaturated fatty acyl-CoA.^[1]

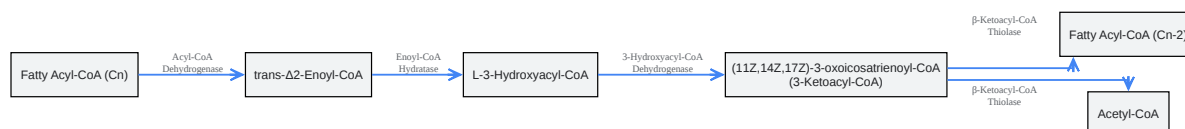
Property	Value	Source
PubChem CID	71581038	PubChem
Molecular Formula	C41H66N7O18P3S	PubChem[1]
Molecular Weight	1070.0 g/mol	PubChem[1]
IUPAC Name	S-[2-[3-[[[(2R)-4-[[[(2R,3S,4R,5R)-5-(6-aminopurin-9-yl)-4-hydroxy-3-phosphonooxyoxolan-2-yl]methoxy-hydroxyphosphoryl]oxy-hydroxyphosphoryl]oxy-2-hydroxy-3,3-dimethylbutanoyl]amino]propionylamino]ethyl](11Z,14Z,17Z)-3-oxoicosan-11,14,17-trienethioate	PubChem[1]
Synonyms	(11Z,14Z,17Z)-3-ketoicosatrienoyl-CoA, (11Z,14Z,17Z)-3-oxoeicosatrienoyl-CoA	PubChem[1]
ChEBI ID	CHEBI:74114	PubChem[1]

Metabolic Significance: Role in Fatty Acid β -Oxidation

3-Oxoacyl-CoAs are key intermediates in the metabolic pathway of fatty acid β -oxidation.[2][3] This catabolic process breaks down fatty acid molecules to generate acetyl-CoA, which can then enter the citric acid cycle for energy production.[3][4] For polyunsaturated fatty acids like the parent molecule of **(11Z,14Z,17Z)-3-oxoicosatrienoyl-CoA**, this process primarily occurs in peroxisomes, especially for very-long-chain fatty acids.[4][5]

The β -oxidation spiral consists of a sequence of four enzymatic reactions: dehydrogenation, hydration, a second dehydrogenation, and thiolytic cleavage. **(11Z,14Z,17Z)-3-**

oxoicosatrienoyl-CoA is the substrate for the final step, catalyzed by a 3-ketoacyl-CoA thiolase, which cleaves the molecule into a shortened acyl-CoA and acetyl-CoA.



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General pathway of fatty acid β -oxidation.

Experimental Protocols

Due to the limited specific data on **(11Z,14Z,17Z)-3-oxoicosatrienoyl-CoA**, the following protocols are representative methodologies for the analysis of long-chain acyl-CoAs and related intermediates.

This method allows for the sensitive and specific quantification of various acyl-CoA species in biological samples.^{[6][7][8]}

a. Sample Extraction:

- Homogenize cells or tissues in a cold extraction solvent (e.g., 2:1:1 acetonitrile:isopropanol:water).
- Add an internal standard, such as an odd-chain-length fatty acyl-CoA, to correct for extraction efficiency.^[7]
- Centrifuge the homogenate to pellet cellular debris.
- Collect the supernatant and dry it under a stream of nitrogen.

- Reconstitute the dried extract in a solvent suitable for LC-MS/MS analysis (e.g., 5 mM ammonium acetate).[9]

b. LC-MS/MS Analysis:

- Liquid Chromatography:
 - Use a reverse-phase column (e.g., C18 or C30) for separation.[9]
 - Employ a gradient elution with mobile phases such as water with 5 mM ammonium acetate (Mobile Phase A) and methanol (Mobile Phase B).[9]
- Mass Spectrometry:
 - Operate the mass spectrometer in positive ion mode for better ionization of acyl-CoAs.[7]
 - Use tandem mass spectrometry (MS/MS) with multiple reaction monitoring (MRM) for high specificity and sensitivity.
 - Monitor for the characteristic fragmentation pattern of acyl-CoAs.[6]

This coupled enzymatic assay can be used to determine the activity of L-3-hydroxyacyl-CoA dehydrogenase, the enzyme that produces 3-oxoacyl-CoAs.[10]

a. Reaction Mixture:

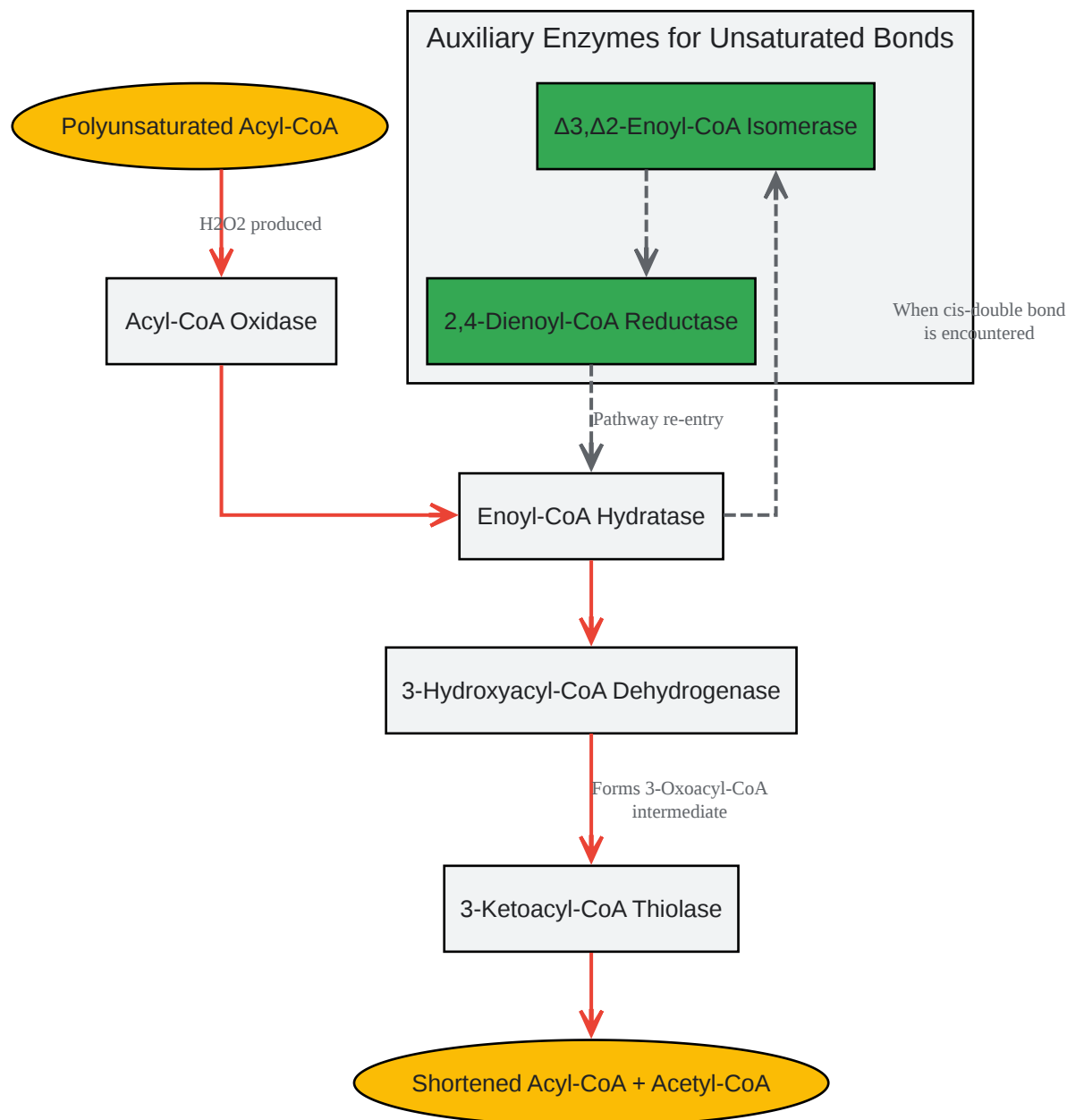
- Prepare a reaction buffer (e.g., 50 mM Tris-HCl, pH 7.4).
- Add the following components to the buffer:
 - L-3-hydroxyacyl-CoA substrate of a specific chain length.
 - NAD⁺
 - Coenzyme A (CoASH)
 - 3-ketoacyl-CoA thiolase (as the coupling enzyme).

b. Assay Procedure:

- Initiate the reaction by adding L-3-hydroxyacyl-CoA dehydrogenase to the reaction mixture.
- Monitor the formation of NADH by measuring the increase in absorbance at 340 nm.
- The rate of NADH formation is proportional to the activity of L-3-hydroxyacyl-CoA dehydrogenase. The use of thiolase makes the reaction irreversible and prevents product inhibition.[\[10\]](#)

Peroxisomal β -Oxidation of Polyunsaturated Fatty Acids

The β -oxidation of polyunsaturated fatty acids, such as the precursor to **(11Z,14Z,17Z)-3-oxoicosatrienoyl-CoA**, requires auxiliary enzymes to handle the cis-double bonds.[\[5\]](#)[\[11\]](#) The process in peroxisomes differs slightly from mitochondrial β -oxidation, particularly in the first step where acyl-CoA oxidase produces H₂O₂ instead of FADH₂.[\[12\]](#)

Peroxisomal β -Oxidation of a Polyunsaturated Fatty Acid[Click to download full resolution via product page](#)

Workflow of peroxisomal β -oxidation for polyunsaturated fatty acids.

In summary, while specific experimental data for **(11Z,14Z,17Z)-3-oxoicosatrienoyl-CoA** is sparse, its role as an intermediate in the well-established pathway of fatty acid β -oxidation provides a solid framework for its study. The analytical techniques and metabolic pathways

described herein offer a robust starting point for researchers investigating this and other related long-chain unsaturated acyl-CoA molecules.

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References

- 1. (11Z,14Z,17Z)-3-oxoicosatrienoyl-CoA | C₄₁H₆₆N₇O₁₈P₃S | CID 71581038 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Oxoacyl-CoA - Wikipedia [en.wikipedia.org]
- 3. microbenotes.com [microbenotes.com]
- 4. Beta oxidation - Wikipedia [en.wikipedia.org]
- 5. Peroxisomal beta-oxidation of polyunsaturated fatty acids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. A Single LC-MS/MS Analysis to Quantify CoA Biosynthetic Intermediates and Short-Chain Acyl CoAs - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Quantitation of fatty acyl-coenzyme As in mammalian cells by liquid chromatography-electrospray ionization tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 8. pubs.acs.org [pubs.acs.org]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Assay of L-3-hydroxyacyl-coenzyme A dehydrogenase with substrates of different chain lengths - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Peroxisomal beta-oxidation and polyunsaturated fatty acids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. aocs.org [aocs.org]
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